

An In-Depth Technical Guide to 6-Chloro-3-(tributylstannyl)pyridine

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Compound of Interest

Compound Name: 6-Chloro-3-(tributylstannyl)pyridine

CAS No.: 183545-05-3

Cat. No.: B169517

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **6-Chloro-3-(tributylstannyl)pyridine**, a key organotin reagent in modern organic synthesis. This document details its chemical and physical properties, provides insights into its synthesis and primary applications, and includes detailed experimental protocols for its use in palladium-catalyzed cross-coupling reactions.

Core Compound Properties

6-Chloro-3-(tributylstannyl)pyridine is a valuable building block, particularly in the construction of complex molecular architectures relevant to pharmaceutical and materials science research. Its unique structure, featuring a chlorinated pyridine ring coupled to a tributyltin moiety, allows for selective carbon-carbon bond formation under mild conditions.

Chemical and Physical Data

While specific experimental data for the boiling and melting points of **6-Chloro-3-(tributylstannyl)pyridine** are not readily available in the literature, the table below summarizes

its key identifiers and known properties.

Property	Value
CAS Number	183545-05-3[1]
Molecular Formula	C ₁₇ H ₃₀ ClNSn[1]
Molecular Weight	402.58 g/mol [1]
Appearance	Likely a liquid or low-melting solid
Solubility	Soluble in common organic solvents (e.g., THF, DMF, toluene)

Synthesis of 6-Chloro-3-(tributylstannyl)pyridine

The synthesis of **6-Chloro-3-(tributylstannyl)pyridine** typically involves the introduction of a tributylstannyl group onto a pre-existing 6-chloropyridine scaffold. While a specific protocol for the 3-stannyl isomer is not explicitly detailed in the provided search results, a reliable method can be adapted from the synthesis of the isomeric 2-(tributylstannyl)pyridine. This involves a lithium-halogen exchange followed by quenching with tributyltin chloride.

Experimental Protocol: Synthesis of a Tributylstannylpyridine

This protocol is adapted from a procedure for a similar isomer and should be optimized for the synthesis of **6-Chloro-3-(tributylstannyl)pyridine**.

Materials:

- 2,5-Dichloropyridine (or 3-bromo-6-chloropyridine as a more direct precursor)
- n-Butyllithium (n-BuLi) in hexanes
- Tributyltin chloride
- Anhydrous tetrahydrofuran (THF)

- Saturated aqueous ammonium chloride (NH_4Cl)
- Ethyl acetate
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)

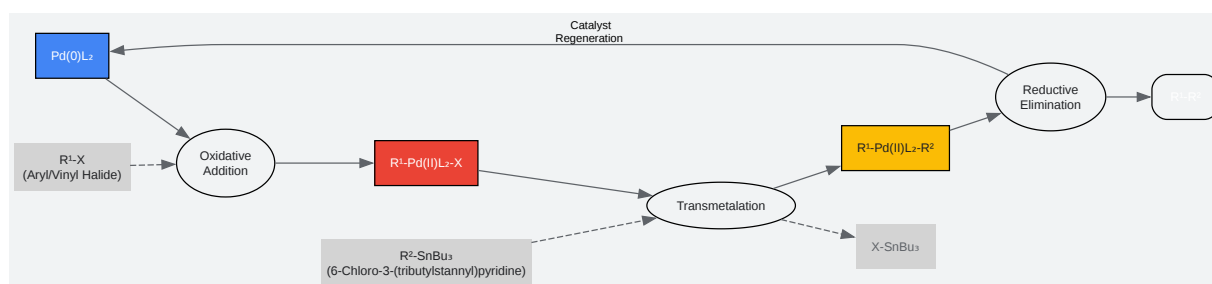
Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a thermometer, and a dropping funnel under an inert atmosphere (argon or nitrogen), dissolve the starting halopyridine in anhydrous THF.
- Cool the solution to $-78\text{ }^\circ\text{C}$ using a dry ice/acetone bath.
- Slowly add a solution of n-BuLi in hexanes dropwise via the dropping funnel, maintaining the temperature at $-78\text{ }^\circ\text{C}$. The reaction progress can be monitored by TLC.
- After the lithium-halogen exchange is complete, rapidly add tributyltin chloride to the reaction mixture at $-78\text{ }^\circ\text{C}$.
- Allow the reaction to stir at $-78\text{ }^\circ\text{C}$ for a specified time, then warm to room temperature and stir for an additional period.
- Quench the reaction by the slow addition of a saturated aqueous solution of NH_4Cl .
- Transfer the mixture to a separatory funnel and extract with ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous Na_2SO_4 , and filter.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel to yield pure **6-Chloro-3-(tributylstannyl)pyridine**.

Applications in Organic Synthesis: The Stille Cross-Coupling Reaction

The primary utility of **6-Chloro-3-(tributylstannyl)pyridine** lies in its application as a nucleophilic partner in the Stille cross-coupling reaction. This palladium-catalyzed reaction is a powerful tool for the formation of carbon-carbon bonds, particularly between sp^2 -hybridized carbon atoms. The reaction is valued for its tolerance of a wide range of functional groups and its generally mild reaction conditions.

The general mechanism of the Stille reaction involves a catalytic cycle with a palladium(0) species.



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Figure 1: Catalytic cycle of the Stille cross-coupling reaction.

Experimental Protocol: Stille Cross-Coupling

This is a general procedure for a Stille coupling reaction that can be adapted for use with **6-Chloro-3-(tributylstannyl)pyridine**.^[2]

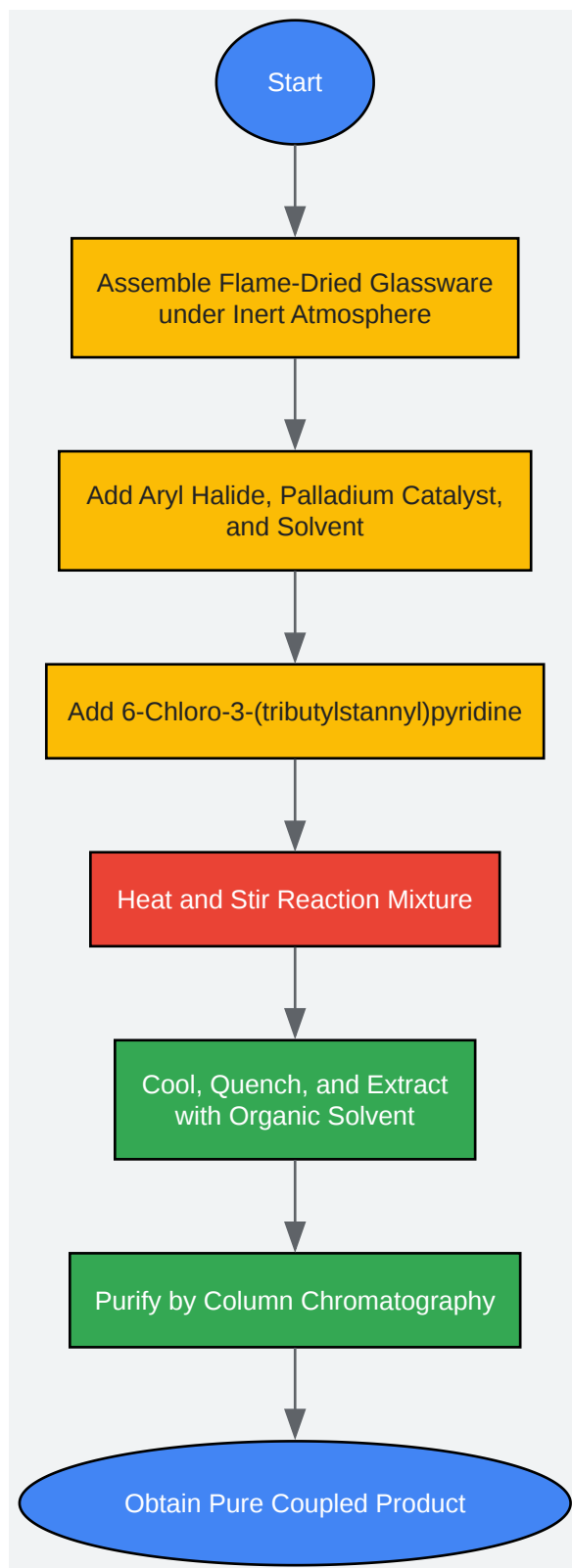
Materials:

- Aryl or vinyl halide/triflate

- **6-Chloro-3-(tributylstannyl)pyridine**
- Palladium catalyst (e.g., Pd(PPh₃)₄, Pd₂(dba)₃/P(o-tol)₃)
- Anhydrous solvent (e.g., toluene, DMF, THF)
- Additives (optional, e.g., LiCl, CuI)
- Inert atmosphere (argon or nitrogen)

Procedure:

- To a flame-dried Schlenk flask, add the aryl/vinyl halide, the palladium catalyst, and any solid additives under an inert atmosphere.
- Add the anhydrous solvent via syringe.
- Add the **6-Chloro-3-(tributylstannyl)pyridine** via syringe.
- Heat the reaction mixture to the desired temperature (typically between 80-110 °C) and stir for the required time (monitored by TLC or GC/MS).
- After the reaction is complete, cool the mixture to room temperature.
- Dilute the reaction mixture with an appropriate solvent (e.g., ethyl acetate) and wash with a saturated aqueous solution of potassium fluoride (KF) to remove tin byproducts.
- Separate the organic layer, dry over anhydrous Na₂SO₄, and filter.
- Concentrate the filtrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.



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Figure 2: General experimental workflow for a Stille coupling reaction.

Role in Drug Discovery and Development

While **6-Chloro-3-(tributylstannyl)pyridine** is not itself a therapeutic agent, it serves as a critical intermediate in the synthesis of medically relevant compounds. The pyridine moiety is a common scaffold in many FDA-approved drugs. The ability to functionalize the pyridine ring at a specific position through Stille coupling allows for the rapid generation of diverse compound libraries for screening and lead optimization in drug discovery programs. Organotin reagents, in general, are instrumental in the synthesis of various biologically active molecules.

Safety and Handling

Organotin compounds, including **6-Chloro-3-(tributylstannyl)pyridine**, are toxic and should be handled with appropriate safety precautions.

- **Handling:** Always work in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.
- **Storage:** Store in a cool, dry place away from incompatible materials such as strong oxidizing agents. The container should be tightly sealed under an inert atmosphere to prevent degradation.
- **Disposal:** Dispose of organotin waste according to institutional and local regulations for hazardous chemical waste.

By following these guidelines and protocols, researchers can safely and effectively utilize **6-Chloro-3-(tributylstannyl)pyridine** as a versatile reagent in their synthetic endeavors.

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References

- 1. **6-Chloro-3-(tributylstannyl)pyridine** | VSNCHEM [vsncchem.com]
- 2. **Stille Coupling** | NROChemistry [nrochemistry.com]

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